

Essential Safety and Logistical Information for Handling Drofenine Hydrochloride

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Compound of Interest

Compound Name: Drofenine

Cat. No.: B1670948

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for **Drofenine** hydrochloride, including operational and disposal plans, to foster a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

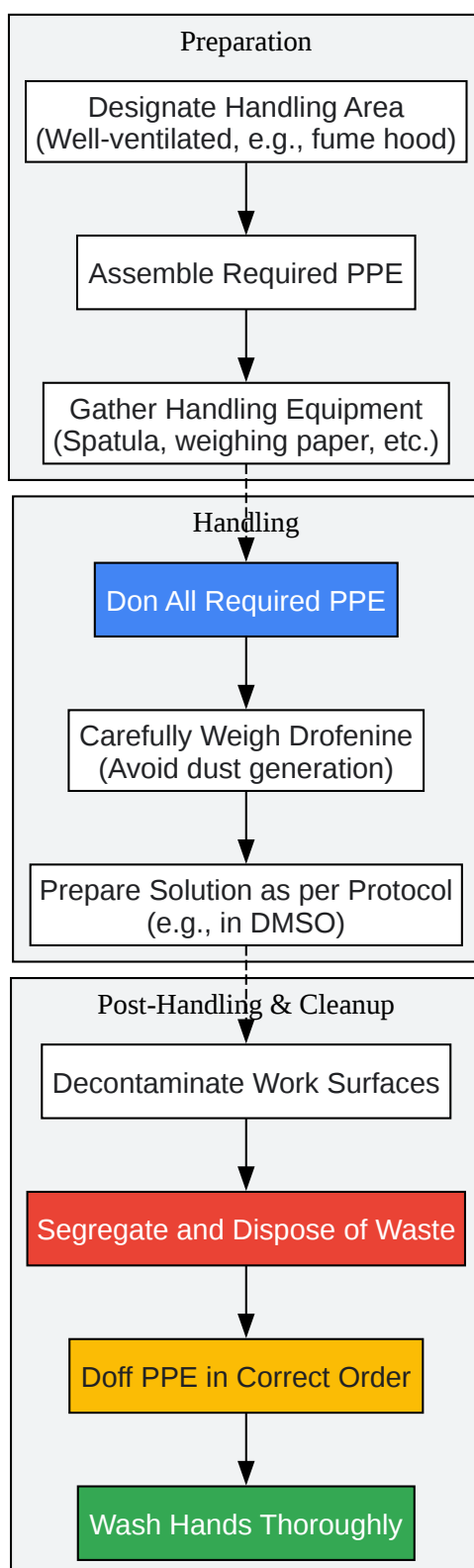
Drofenine hydrochloride is classified as a toxic substance that is harmful if swallowed or inhaled.[1] It is a moderate to severe irritant to the skin and eyes and may cause damage to organs through prolonged or repeated exposure.[2] Furthermore, it is recognized as being toxic to aquatic life with long-lasting effects.[1] Due to these hazards, strict adherence to PPE protocols is mandatory.

Table 1: Personal Protective Equipment (PPE) for Handling **Drofenine** Hydrochloride

| Protection Type | Recommended Equipment | Specification |
|--------------------------|----------------------------------|--|
| Respiratory Protection | NIOSH/MSHA-approved respirator | Required to prevent inhalation of dust or aerosols.[3] |
| Eye Protection | Safety goggles with side-shields | Essential to protect against splashes and airborne particles.[2] |
| Hand Protection | Protective, impervious gloves | To prevent skin contact. |
| Skin and Body Protection | Impervious clothing/lab coat | To protect against skin exposure.[2] |

Operational Plans: Step-by-Step Handling Procedures

Safe handling of **Drofenine** hydrochloride requires a systematic approach to minimize exposure risk. The following workflow outlines the necessary steps for laboratory personnel.



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A logical workflow for the safe handling of **Drofenine** hydrochloride in a laboratory setting.

Experimental Protocol: Preparation of a **Drofenine** Hydrochloride Stock Solution

A common procedure in a research setting is the preparation of stock solutions. Based on solubility information, a stock solution of **Drofenine** hydrochloride can be prepared in DMSO.[4]

- Preparation: Ensure all handling is performed in a chemical fume hood. Assemble all necessary PPE as detailed in Table 1.
- Weighing: Carefully weigh the desired amount of **Drofenine** hydrochloride powder using an analytical balance. Minimize the creation of dust.
- Dissolution: Add the weighed **Drofenine** hydrochloride to a sterile, appropriate container. Add the calculated volume of fresh DMSO to achieve the desired concentration (e.g., 71 mg/mL).[4]
- Mixing: Gently agitate the solution until the **Drofenine** hydrochloride is completely dissolved.
- Storage: Store the stock solution in a tightly sealed container at -20°C for short-term storage (up to one month) or -80°C for long-term storage (up to six months).[2]

Disposal Plan

Proper disposal of **Drofenine** hydrochloride and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Step-by-Step Disposal Guidance:

- Waste Segregation:
 - Solid Waste: Collect any unused **Drofenine** hydrochloride powder, contaminated weighing paper, and other solid materials in a designated, sealed, and clearly labeled hazardous waste container.
 - Liquid Waste: Dispose of **Drofenine** hydrochloride solutions in a designated hazardous liquid waste container. Do not pour down the drain.
 - Contaminated Labware: Decontaminate glassware by rinsing with an appropriate solvent (e.g., ethanol or acetone), and collect the rinsate as hazardous liquid waste. Disposable

labware that has come into contact with **Drofenine** hydrochloride should be placed in the solid hazardous waste container.

- **Container Labeling:** All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**Drofenine** hydrochloride," and the associated hazards (e.g., "Toxic").
- **Storage of Waste:** Store hazardous waste in a designated, secure area away from incompatible materials, pending collection by a certified hazardous waste disposal service.
- **Disposal:** Arrange for the disposal of all **Drofenine** hydrochloride waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company.^[1] All disposal activities must be in accordance with local, state, and federal regulations.^[5]

Quantitative Data

Despite a comprehensive search of safety data sheets and toxicological databases, specific quantitative data such as Occupational Exposure Limits (OELs) and detailed LD50/LC50 values for **Drofenine** hydrochloride are not readily available in the public domain. One safety data sheet indicates "no data available" for occupational exposure limit values.^[1] Another notes that the product consists of ingredients of unknown acute toxicity.^[5] Researchers should therefore handle this compound with a high degree of caution, assuming a low exposure limit.

Table 2: Available Physical and Chemical Properties

| Property | Value |
|--------------------|---|
| Molecular Formula | C ₂₀ H ₃₂ ClNO ₂ |
| Molecular Weight | 353.93 g/mol ^[6] |
| CAS Number | 548-66-3 ^[6] |
| Appearance | Solid ^[2] |
| Solubility in DMSO | 71 mg/mL (200.6 mM) ^[4] |

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